

Safeguarding Research: A Step-by-Step Guide to the Proper Disposal of Lobetyolin

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Compound of Interest

Compound Name: Lobetyolin

Cat. No.: B8117330

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For researchers, scientists, and drug development professionals, the integrity of their work is intrinsically linked to the safety of their laboratory environment. The proper disposal of chemical compounds is a critical component of this, ensuring not only the well-being of laboratory personnel but also the protection of our environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **Lobetyolin**, a polyacetylene glycoside utilized in various research applications.

Lobetyolin presents specific hazards that necessitate careful handling and disposal. It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects^[1]. Therefore, strict adherence to established disposal protocols is paramount to mitigate these risks.

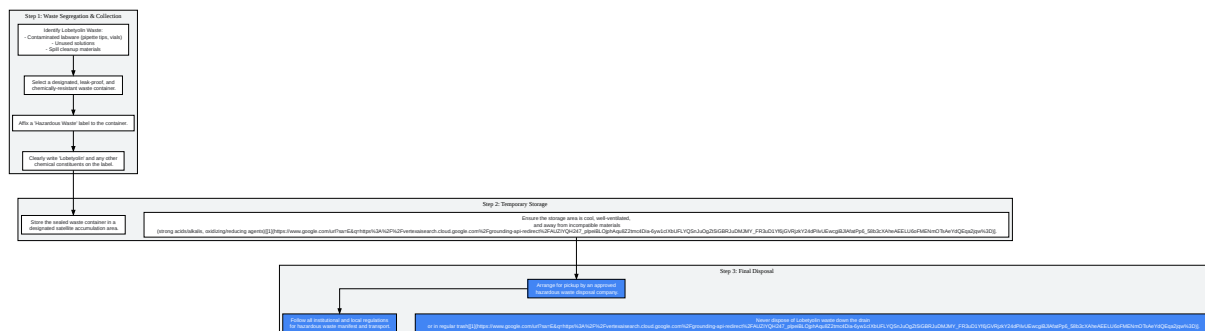
Quantitative Safety Data for Lobetyolin

To facilitate a clear understanding of the hazards associated with **Lobetyolin**, the following table summarizes its key safety and physical properties.

Property	Value	Source
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[1]
Molecular Formula	C20H28O8	[1][2][3]
Molecular Weight	396.43 g/mol	[1][3]
Appearance	Powder	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[4]

Procedural Guidance for Lobetyolin Disposal

The following step-by-step protocol outlines the approved procedure for the disposal of **Lobetyolin** from a laboratory setting. This workflow is designed to ensure safety and compliance with environmental regulations.



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References

- 1. Lobetyolin|136085-37-5|MSDS [dcchemicals.com]
- 2. Lobetyolin | C₂₀H₂₈O₈ | CID 14655097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. Lobetyolin | CAS:136085-37-5 | Manufacturer ChemFaces [chemfaces.com]
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